

Navigating the Synthesis and Characterization of Ethyl Oxanilates: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-(2,4-dichloroanilino)-2-oxoacetate

CAS No.: 15313-47-0

Cat. No.: B094709

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An important note on the subject of this guide: Initial research into "**Ethyl 2-(2,4-dichloroanilino)-2-oxoacetate**" (purportedly CAS 15313-47-0) revealed a significant lack of verifiable scientific data in authoritative, peer-reviewed literature and major chemical databases. To ensure the scientific integrity and utility of this guide for research professionals, the focus has been shifted to a closely related, well-documented analogue: Ethyl 2-(4-chloroanilino)-2-oxoacetate (CAS 5397-14-8). This compound offers a solid foundation for discussing the molecular structure, synthesis, and characterization pertinent to this class of molecules.

Molecular Structure and Physicochemical Properties

Ethyl 2-(4-chloroanilino)-2-oxoacetate, also known as ethyl 4'-chlorooxanilate, is a member of the oxanilate family, characterized by an anilino group attached to an oxoacetamide moiety. The presence of a chlorine atom on the phenyl ring and the ethyl ester group significantly influences its electronic properties, solubility, and reactivity.

Molecular Structure

The core structure consists of a central two-carbon chain with two carbonyl groups. One carbonyl is part of an amide linkage to a 4-chlorinated aniline ring, and the other is part of an ethyl ester.

Caption: 2D structure of Ethyl 2-(4-chloroanilino)-2-oxoacetate.

Physicochemical Data Summary

The key physicochemical properties of Ethyl 2-(4-chloroanilino)-2-oxoacetate are summarized in the table below. These parameters are crucial for designing experimental conditions, such as selecting appropriate solvents and predicting the compound's behavior in various chemical and biological systems.

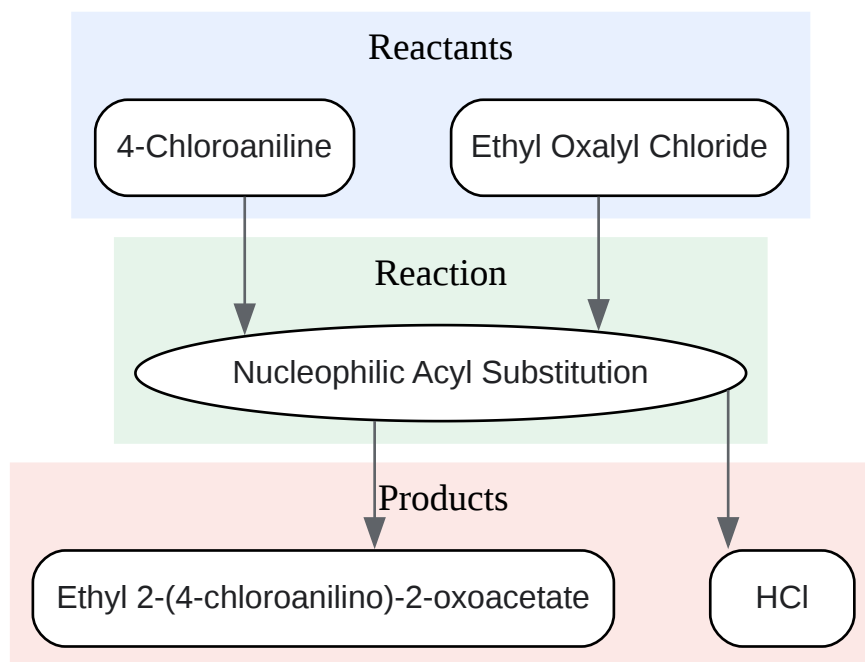
Property	Value	Source
CAS Number	5397-14-8	PubChem[1]
Molecular Formula	C ₁₀ H ₁₀ ClNO ₃	PubChem[1]
Molecular Weight	227.64 g/mol	PubChem[1]
IUPAC Name	ethyl 2-(4-chloroanilino)-2-oxoacetate	PubChem[1]
XLogP3	2.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]

Synthesis of Ethyl 2-(4-chloroanilino)-2-oxoacetate

The synthesis of ethyl 2-(4-chloroanilino)-2-oxoacetate is typically achieved through the acylation of 4-chloroaniline with an appropriate acylating agent. A common and efficient method involves the reaction of 4-chloroaniline with ethyl oxalyl chloride.

Synthetic Workflow

The reaction proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of 4-chloroaniline attacks the electrophilic carbonyl carbon of ethyl oxalyl chloride. This is followed by the elimination of a chloride ion and a proton to yield the final product.



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Caption: Synthesis workflow for Ethyl 2-(4-chloroanilino)-2-oxoacetate.

Detailed Experimental Protocol

This protocol is a representative procedure for the synthesis of ethyl 2-(4-chloroanilino)-2-oxoacetate.

Materials:

- 4-Chloroaniline
- Ethyl oxalyl chloride
- Anhydrous diethyl ether (or another suitable aprotic solvent)

- Triethylamine (or another suitable base)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and a dropping funnel under a nitrogen atmosphere, dissolve 4-chloroaniline (1 equivalent) and triethylamine (1.1 equivalents) in anhydrous diethyl ether.
- **Addition of Acylating Agent:** Cool the solution to 0 °C in an ice bath. Add a solution of ethyl oxalyl chloride (1 equivalent) in anhydrous diethyl ether dropwise via the dropping funnel over 30 minutes.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:**
 - Filter the reaction mixture to remove the triethylamine hydrochloride salt.
 - Transfer the filtrate to a separatory funnel and wash sequentially with 1M HCl, saturated NaHCO_3 solution, and brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- **Purification:**
 - Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator.

- The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to yield pure ethyl 2-(4-chloroanilino)-2-oxoacetate as a solid.

Characterization and Spectroscopic Analysis

The identity and purity of the synthesized ethyl 2-(4-chloroanilino)-2-oxoacetate should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR should show characteristic signals for the aromatic protons (typically two doublets in the aromatic region), the N-H proton (a singlet, which may be broad), the quartet for the $-\text{OCH}_2-$ group of the ethyl ester, and the triplet for the $-\text{CH}_3$ group of the ethyl ester.
 - ^{13}C NMR will show distinct peaks for the two carbonyl carbons (amide and ester), the aromatic carbons (including the carbon attached to the chlorine), and the carbons of the ethyl group.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the N-H stretching (around 3300 cm^{-1}), the C=O stretching of the amide and ester groups (typically in the range of $1650\text{--}1750\text{ cm}^{-1}$), and C-Cl stretching in the fingerprint region.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. The mass spectrum will show the molecular ion peak (M^+) and characteristic fragmentation patterns, including the isotopic pattern for the presence of a chlorine atom.

Applications and Future Directions

Ethyl oxanilates are valuable intermediates in organic synthesis and have been explored for various applications in medicinal chemistry and materials science.

- Pharmaceutical Research: The oxanilate scaffold is present in a number of biologically active molecules. Derivatives of this compound can be synthesized to explore their potential as enzyme inhibitors, antimicrobial agents, or anticancer agents. The presence of the chlorine atom can be crucial for modulating the pharmacokinetic and pharmacodynamic properties of potential drug candidates.

- **Organic Synthesis:** This compound can serve as a building block for the synthesis of more complex heterocyclic compounds, such as quinoxalines, which are known to have a wide range of biological activities.
- **Materials Science:** The rigid structure and potential for hydrogen bonding make this class of compounds interesting for the development of new organic materials with specific electronic or optical properties.

Further research on ethyl 2-(4-chloroanilino)-2-oxoacetate and its derivatives could focus on the development of novel synthetic methodologies, the exploration of its biological activity profile, and its application as a scaffold for the design of new functional molecules.

References

[1] PubChem. Ethyl acetate. Available at: [\[Link\]](#).

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Sources

- 1. Ethyl [(4-chlorophenyl)amino](oxo)acetate | C₁₀H₁₀ClNO₃ | CID 79380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Synthesis and Characterization of Ethyl Oxanilates: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094709/docs#navigating-the-synthesis-and-characterization-of-ethyl-oxanilates-a-technical-guide>]

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